

The Biological Landscape of 2,4-Piperidinedione Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Piperidinedione

Cat. No.: B057204

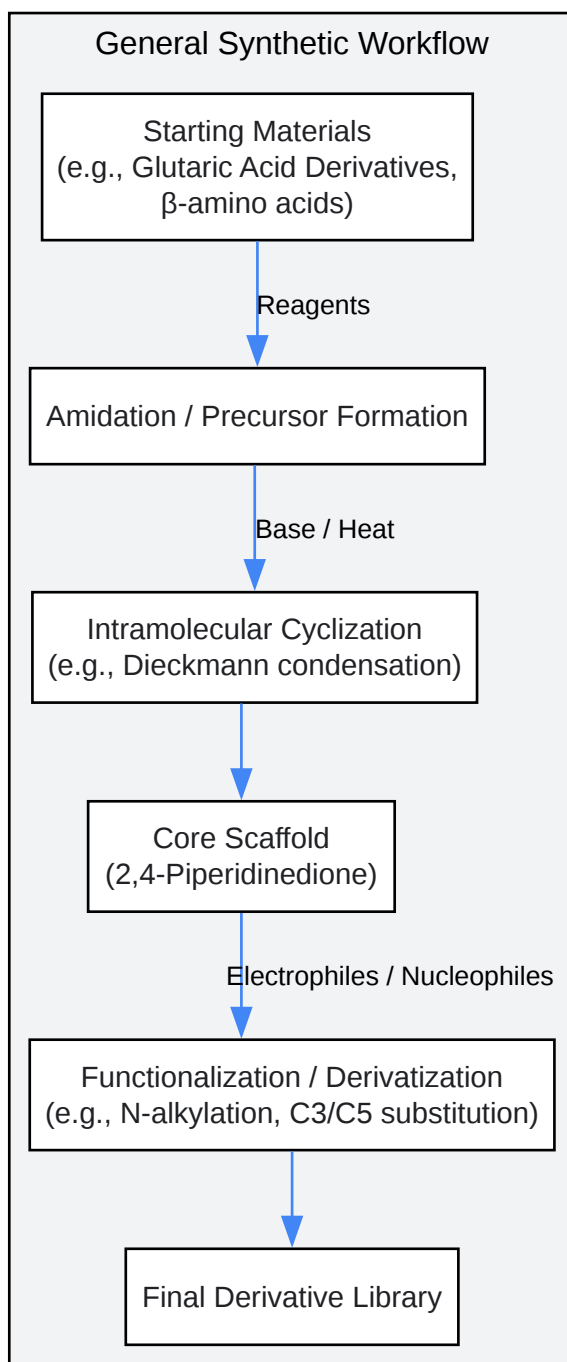
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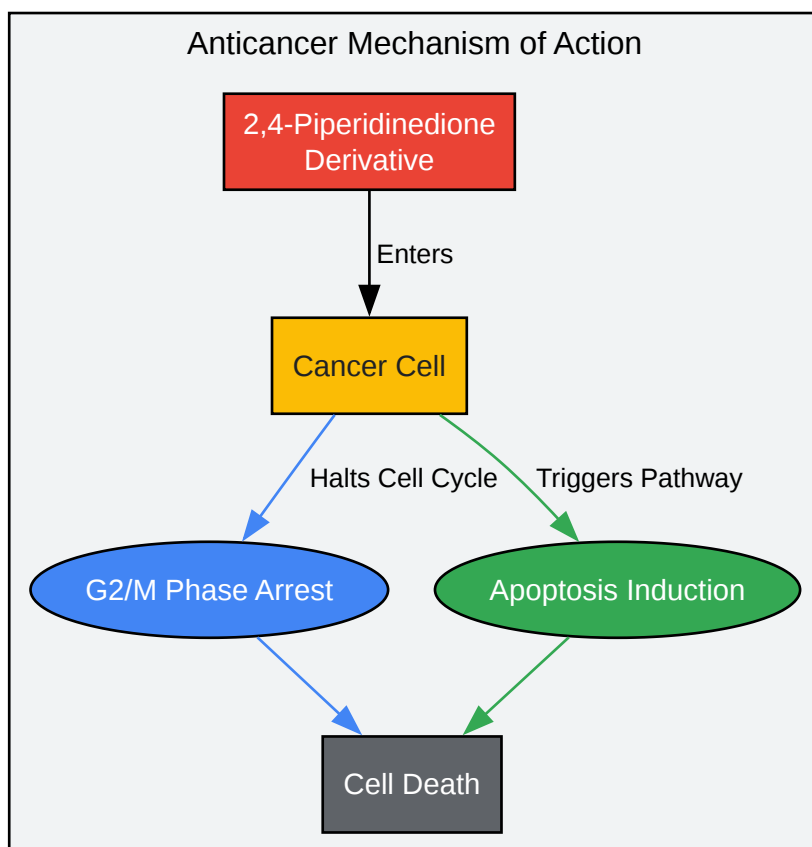
The **2,4-piperidinedione** core, a derivative of the glutarimide scaffold, represents a privileged structure in medicinal chemistry.^[1] As a six-membered heterocyclic compound, it serves as a versatile building block for the synthesis of a multitude of pharmacologically active agents.^{[2][3]} Derivatives of this nucleus have demonstrated a wide array of biological activities, positioning them as promising candidates for drug discovery and development in oncology, infectious diseases, and neurology.

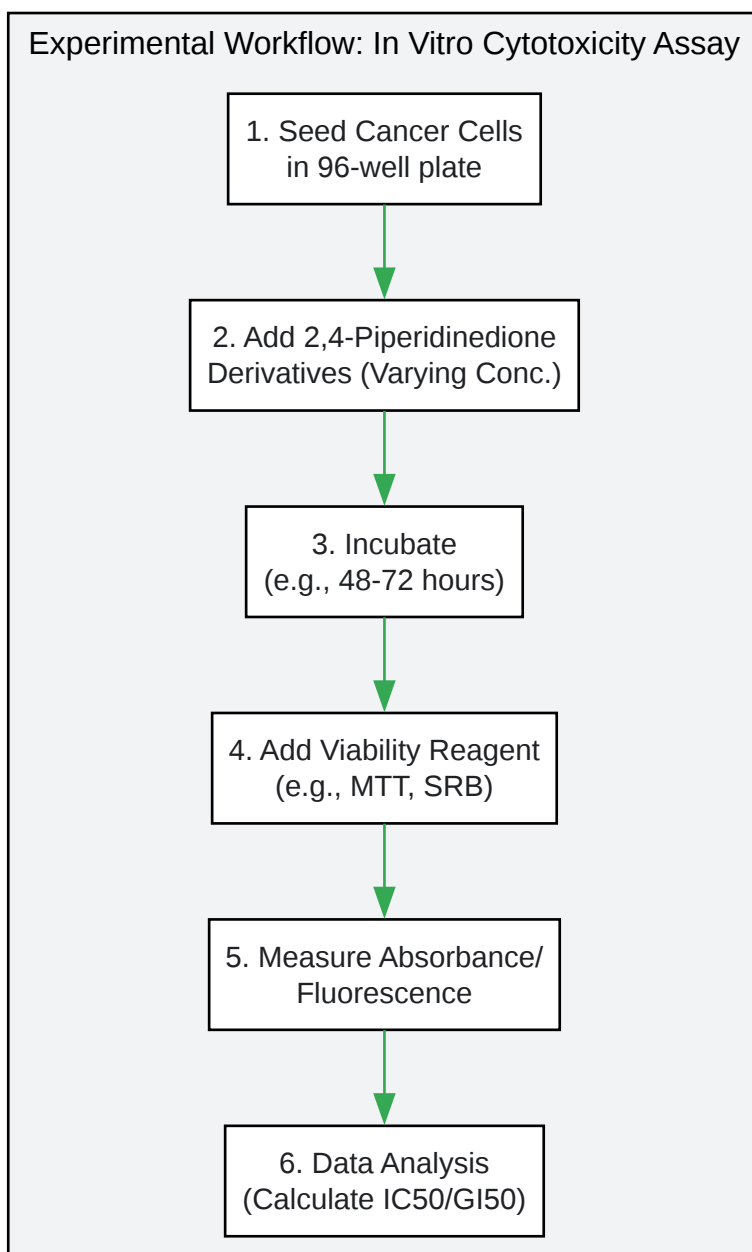
This technical guide offers an in-depth exploration of the biological activities of **2,4-piperidinedione** derivatives. It consolidates quantitative data from various studies, details common experimental protocols, and provides visual representations of synthetic workflows and biological pathways to support researchers, scientists, and drug development professionals in this field.

General Synthesis of 2,4-Piperidinedione Derivatives

The synthesis of the **2,4-piperidinedione** scaffold and its derivatives can be achieved through various chemical strategies. A common approach involves the cyclization of glutaric acid amides or related precursors. The subsequent functionalization at different positions of the piperidine ring allows for the creation of a diverse library of compounds for biological screening.







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References

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